

# 2-Methoxyacetamide chemical structure and analysis

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## Compound of Interest

Compound Name: **2-Methoxyacetamide**

Cat. No.: **B107977**

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An In-depth Technical Guide to **2-Methoxyacetamide**: Structure, Synthesis, and Analysis

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Methoxyacetamide** (CAS No: 16332-06-2), a versatile organic compound. Intended for researchers, scientists, and professionals in drug development, this document delves into its chemical identity, physicochemical properties, synthetic routes, and detailed analytical methodologies. The focus is on providing practical, field-proven insights and robust, self-validating protocols.

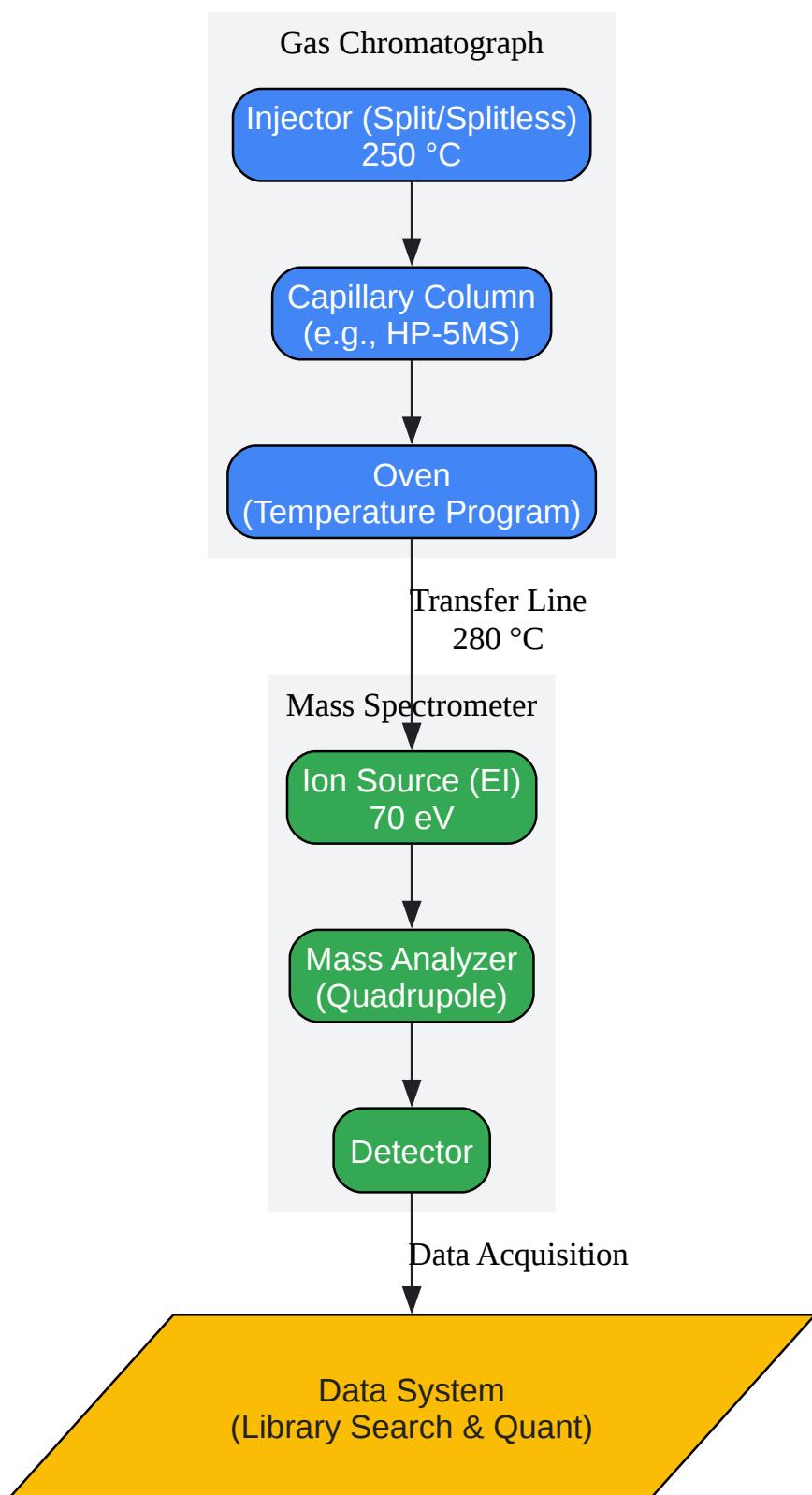
## Core Identity and Physicochemical Characteristics

**2-Methoxyacetamide** is an organic compound classified as a primary amide and an ether.[\[1\]](#) Its structure consists of an acetamide backbone with a methoxy group attached to the alpha-carbon.[\[1\]](#) This arrangement of functional groups dictates its chemical properties and reactivity.

## Chemical Structure

The fundamental structure of **2-Methoxyacetamide** is depicted below.



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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [2-Methoxyacetamide chemical structure and analysis]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b107977#2-methoxyacetamide-chemical-structure-and-analysis>

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